

A Technical Guide to the Physicochemical Properties of 4-Aminobenzaldehyde

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Compound of Interest

Compound Name: 4-Aminobenzaldehyde

Cat. No.: B3028705

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This technical guide provides a comprehensive overview of the melting and boiling points of **4-Aminobenzaldehyde**, a versatile intermediate in organic synthesis. The document outlines standard experimental protocols for the determination of these key physical properties and includes a visualization of a fundamental reaction pathway involving this compound.

Physicochemical Data of 4-Aminobenzaldehyde

4-Aminobenzaldehyde is a yellow crystalline powder soluble in alcohol and benzene, but insoluble in water.^{[1][2]} It is a valuable synthetic reagent and monomer used in the production of monoazo dyes and photocurable ion exchange resins.^{[1][3]} The melting and boiling points of **4-Aminobenzaldehyde** are critical parameters for its application in various synthetic processes. A summary of reported values is presented below.

Table 1: Reported Melting and Boiling Points of **4-Aminobenzaldehyde**

Physical Property	Reported Value (°C)	Source(s)
Melting Point	71.00	[4]
71-72		
77-79		
Boiling Point	278.10	
138-139		

Note: Discrepancies in reported values may arise from variations in experimental conditions and sample purity.

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. Standard laboratory procedures for these measurements are detailed below.

Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range. Impurities typically depress and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry **4-Aminobenzaldehyde** is packed into a capillary tube to a height of approximately 3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Fisher-Johns apparatus, or attached to a thermometer immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).

- **Heating:** The sample is heated at a steady and slow rate, typically no more than 2°C per minute, to ensure thermal equilibrium between the sample and the thermometer.
- **Observation and Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point of the sample.

Determination of Boiling Point (Micro-Reflux Method)

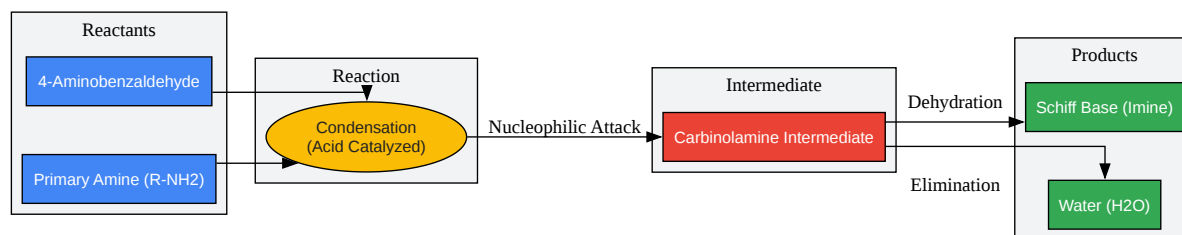
The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Methodology:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the liquid sample is placed in a small test tube with a boiling chip or a small magnetic stir bar to ensure smooth boiling.
- **Apparatus Setup:** The test tube is placed in a heating block or an oil bath. A thermometer is positioned with its bulb about 1 cm above the surface of the liquid to measure the temperature of the vapor.
- **Heating:** The sample is heated gently until it boils and a ring of condensing vapor (refluxing) is observed on the inner wall of the test tube. The thermometer bulb should be level with this ring for an accurate measurement.
- **Observation and Recording:** Once the liquid is gently refluxing, the temperature reading on the thermometer will stabilize. This stable temperature is recorded as the boiling point of the liquid. It is important to record the atmospheric pressure at the time of the measurement as the boiling point is pressure-dependent.

Logical Workflow: Synthesis of Schiff Bases from 4-Aminobenzaldehyde

4-Aminobenzaldehyde is a common starting material for the synthesis of imines, also known as Schiff bases. This reaction involves the condensation of a primary amine with an aldehyde. The resulting Schiff bases are important intermediates in many organic reactions and are also investigated for their biological activities.



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Caption: General reaction pathway for the formation of a Schiff base from **4-Aminobenzaldehyde**.

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